EGFR peptide (985-996) solubility and storage conditions

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Compound of Interest

Compound Name:

Epidermal Growth Factor
Receptor Peptide (985-996)

Cat. No.:

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EGFR Peptide (985-996) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, storage, and handling of EGFR peptide (985-996).

Frequently Asked Questions (FAQs)

Q1: What is EGFR peptide (985-996)?

A1: EGFR peptide (985-996) is a synthetic peptide corresponding to amino acids 985-996 of the human Epidermal Growth Factor Receptor (EGFR).[1] Its sequence is H-Asp-Val-Val-Asp-Ala-Asp-Glu-Tyr-Leu-Ile-Pro-Gln-OH.[2] This peptide contains the tyrosine residue Tyr992, which is a known autophosphorylation site within the C-terminal domain of EGFR.[2] Consequently, it is widely used as a specific substrate in EGFR tyrosine kinase assays to study enzyme activity and screen for inhibitors.[3]

Q2: What are the primary applications of this peptide?

A2: The primary applications of EGFR peptide (985-996) include:



- Kinase Assays: Serving as a specific substrate to measure the enzymatic activity of EGFR tyrosine kinase.[3]
- Inhibitor Screening: Acting as a tool to identify and characterize potential inhibitors of EGFR signaling.
- Signal Transduction Studies: Investigating the downstream signaling pathways mediated by EGFR, such as the MAPK, Akt, and JNK pathways.[4][5]

Q3: What are the recommended storage conditions for EGFR peptide (985-996)?

A3: Proper storage is crucial to maintain the integrity and activity of the peptide. Recommendations vary for lyophilized and reconstituted forms.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C or lower	Long-term	Stable for at least 12 months at -20°C.[6] For short-term storage, 4°C is acceptable.
Reconstituted Solution	-80°C	Long-term	Aliquoting is highly recommended to avoid repeated freeze-thaw cycles.[3]

Troubleshooting Guide

Issue: The peptide won't dissolve in water.

- Initial Steps: The solubility of EGFR peptide (985-996) in water can be challenging. One supplier suggests a solubility of at least 10.12 mg/mL in water, which may require sonication to achieve.[4][5][7]
- Troubleshooting Steps:



- Sonication: Use a bath sonicator to gently agitate the solution. Be careful not to overheat the sample.
- pH Adjustment: If the peptide remains insoluble, adding a small amount of a volatile basic solution, such as ammonium hydroxide (<50 μL), can help to dissolve acidic peptides.[1]
- Alternative Solvents: If aqueous solubility remains an issue, consider using an organic solvent.

Issue: Peptide aggregation is observed after reconstitution.

- Potential Cause: Peptides, especially those with hydrophobic residues, can be prone to aggregation. Improper handling or storage can exacerbate this issue.
- Troubleshooting Steps:
 - Fresh Solvents: Always use high-purity, sterile solvents for reconstitution.
 - Proper Mixing: When dissolving, gently vortex or pipette the solution up and down. Avoid vigorous shaking, which can induce aggregation.
 - Storage: Store reconstituted aliquots at -80°C to minimize the risk of aggregation over time.[3]
 - Filtration: If aggregates are present, the solution can be centrifuged to pellet the aggregates, and the supernatant can be carefully transferred to a new tube. However, this may result in a loss of peptide concentration.

Experimental Protocols Peptide Reconstitution Protocol

This protocol provides a general guideline for reconstituting lyophilized EGFR peptide (985-996).

Materials:

Lyophilized EGFR peptide (985-996)



- Sterile, high-purity water, DMSO, or another appropriate solvent
- Sterile, low-protein-binding microcentrifuge tubes
- · Calibrated pipettes and sterile tips

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for 10-15 minutes. This prevents condensation from forming inside the vial.
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Solvent Addition: Carefully add the desired volume of solvent to the vial to achieve the target concentration. Refer to the solubility data table below for guidance.
- Dissolution: Gently vortex or pipette the solution to dissolve the peptide completely. If using water, sonication may be necessary.[4][5][7]
- Aliquoting and Storage: Aliquot the reconstituted peptide into sterile, low-protein-binding tubes. Store the aliquots at -80°C.[3]

Solubility Data Summary

Solvent	Solubility	Reference
Water	≥10.12 mg/mL (with sonication)	[4][5][7]
DMSO	≥137.6 mg/mL	[4][5][7]
Ethanol	Insoluble	[4][5][7]

EGFR Kinase Assay Protocol (General)

This protocol outlines a general workflow for an in vitro kinase assay using EGFR peptide (985-996) as a substrate. Specific conditions, such as enzyme and peptide concentrations, may need to be optimized for your particular experimental setup.

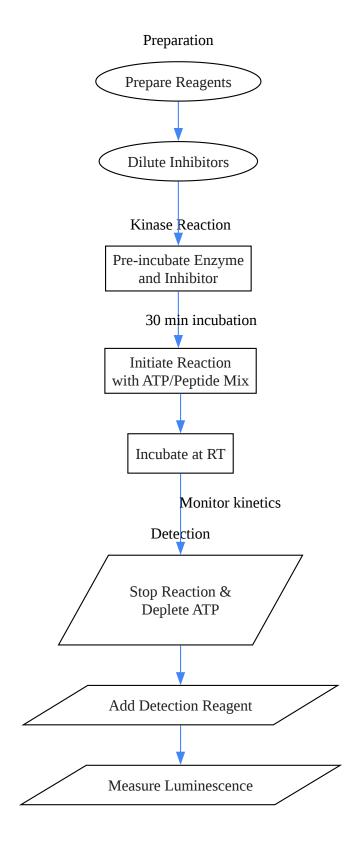


Materials:

- Recombinant active EGFR kinase
- EGFR peptide (985-996) stock solution
- Kinase reaction buffer (e.g., 20 mM Tris-HCl, pH 7.5, 5 mM MgCl₂, 1 mM EGTA, 5 mM β-glycerophosphate, 5% glycerol, 0.2 mM DTT)
- · ATP stock solution
- Test inhibitor compounds (if applicable)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- 384-well white, non-binding surface microtiter plate

Workflow:





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EGFR Kinase Assay Workflow

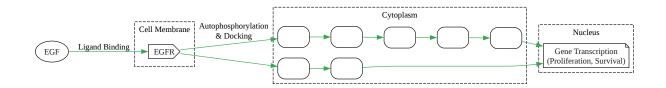


Procedure:

- Enzyme and Inhibitor Pre-incubation: In a 384-well plate, pre-incubate the EGFR enzyme with serially diluted test compounds or vehicle control for 30 minutes at room temperature.
- Reaction Initiation: Initiate the kinase reaction by adding a mixture of EGFR peptide (985-996) and ATP.
- Kinetic Monitoring: Monitor the reaction progress by measuring the signal (e.g., luminescence) at regular intervals.
- Data Analysis: Determine the initial reaction velocity from the linear phase of the progress curves. Plot the velocity against the inhibitor concentration to calculate the IC₅₀ value.

Signaling Pathway

EGFR activation by its ligands, such as Epidermal Growth Factor (EGF), leads to receptor dimerization, autophosphorylation, and the initiation of multiple downstream signaling cascades that regulate key cellular processes like proliferation, survival, and differentiation. The EGFR peptide (985-996) is a component of the C-terminal tail of the receptor, which, upon phosphorylation, serves as a docking site for various signaling proteins.



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Simplified EGFR Signaling Pathway



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